

Essential Safety and Operational Guide for Handling LASSBio-1359

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Compound of Interest

Compound Name: LASSBio-1359

Cat. No.: B12373798

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **LASSBio-1359**. As a specific Safety Data Sheet (SDS) for **LASSBio-1359** is not readily available in the public domain, the following protocols are based on a conservative risk assessment, drawing from general laboratory safety principles and information on related research compounds.

LASSBio-1359 is identified as an adenosine receptor agonist that induces relaxation of the corpus cavernosum and also acts as a selective phosphodiesterase inhibitor. It has been studied for its anti-TNF- α properties in the context of inflammation. Given its biological activity, careful handling is warranted to prevent unintended exposure.

Quantitative Data Summary

The following table summarizes the known quantitative data for **LASSBio-1359**.

Property	Value	Source
Molecular Formula	C17H18N2O3	
Molecular Weight	298.34 g/mol	
Purity	>98%	
Appearance	Solid	

Personal Protective Equipment (PPE)

A risk-based approach is essential for selecting appropriate PPE when handling compounds with limited safety data. The following table outlines the recommended PPE for various laboratory activities involving **LASSBio-1359**.

Activity	Minimum Recommended PPE
Receiving and Unpacking	Laboratory coat, safety glasses, nitrile gloves.
Weighing and Aliquoting (Solid Form)	Laboratory coat, safety glasses with side shields, nitrile gloves. For larger quantities or if aerosolization is possible, use a chemical fume hood or a balance enclosure.
Solution Preparation	Chemical fume hood, laboratory coat, safety glasses with side shields or chemical splash goggles, nitrile gloves.

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